

Safe Handling and Disposal of Dihydrobenzofuran: A Comprehensive Guide

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Compound of Interest

Compound Name: Dihydrobenzofuran

Cat. No.: B1216630

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This guide provides essential safety, handling, and disposal protocols for **Dihydrobenzofuran**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

Dihydrobenzofuran is a combustible liquid that may cause irritation to the eyes, skin, and respiratory tract.^{[1][2]} High concentrations of its vapor can lead to central nervous system depression.^[1] It is crucial to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment at all times.

Hazard Type	Description
Health Hazards	May cause eye irritation, chemical conjunctivitis, and corneal damage.[1] May cause skin irritation and dermatitis.[1] Inhalation may irritate the respiratory tract and high concentrations can cause CNS depression.[1] Ingestion may lead to gastrointestinal irritation.[1]
Fire Hazards	Combustible liquid.[1] Vapors are heavier than air and can travel to an ignition source.[1] Containers may explode when heated.[1]
Reactivity	Stable under normal conditions.[1] Incompatible with strong oxidizing agents.[1] Hazardous decomposition products include carbon monoxide and carbon dioxide.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the required equipment.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a full-face shield. [2] [3] [4]	Protects against splashes and vapors. [5]
Skin Protection	Chemical-resistant gloves (nitrile or neoprene recommended). [3] [5] A fully buttoned lab coat, long pants, and closed-toe shoes are required. [3] [6]	Prevents skin absorption, a common route of chemical exposure. [5]
Respiratory Protection	Work in a well-ventilated chemical fume hood. If exposure limits are exceeded or in case of emergency, use a NIOSH-approved full-face respirator with an organic vapor cartridge. [3] [6] [7]	Minimizes the inhalation of vapors. [5]

Operational Plan: Step-by-Step Handling Protocol

Strict adherence to a detailed operational protocol is essential for minimizing risk.

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Confirm that an eyewash station and a safety shower are accessible and functional.[\[1\]](#)
- Line the work surface with absorbent, disposable bench paper.
- Don all required PPE as specified in the table above.
- Keep the container of **Dihydrobenzofuran** tightly closed when not in use.[\[1\]](#)[\[8\]](#)

2. During the Procedure:

- Handle the chemical exclusively within the chemical fume hood to avoid vapor inhalation.[3]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[3][8]
- Keep the chemical away from all sources of ignition, including heat, sparks, and open flames.[1][8]
- Avoid direct contact with skin and eyes.[3]
- Eating, drinking, or smoking in the laboratory is strictly prohibited.[6]

3. Post-Procedure Cleanup:

- Decontaminate all surfaces and equipment that came into contact with the chemical.
- Carefully remove and dispose of contaminated PPE and bench paper as hazardous waste.
- Wash hands and forearms thoroughly with soap and water after completing the work.[1]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an emergency.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [1][6]
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical aid.[1][6]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

Spill and Disposal Plan

Spill Containment and Cleanup: In the event of a spill, follow these steps:

- Evacuate all non-essential personnel from the area.
- Remove all sources of ignition immediately.[1][3]
- Ensure adequate ventilation.[1]
- Wearing full PPE, cover the spill with an inert absorbent material such as sand, dry lime, or soda ash.[1]
- Using spark-proof tools, collect the absorbed material and place it into a suitable, closed container for disposal.[1][3]

- For larger spills, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[8]

Waste Disposal: Chemical waste must be managed in compliance with all federal, state, and local regulations.

- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste under US EPA guidelines (40 CFR Parts 261.3).[1]
- All contaminated materials, including empty containers, absorbent materials, and disposable PPE, should be collected in a designated, labeled hazardous waste container.[1][3]
- Empty containers may retain product residue and should be treated as hazardous.[1] Do not cut, weld, or expose empty containers to heat or ignition sources.[1]
- Consult with your institution's environmental health and safety (EHS) office for specific disposal procedures.

Physicochemical Data

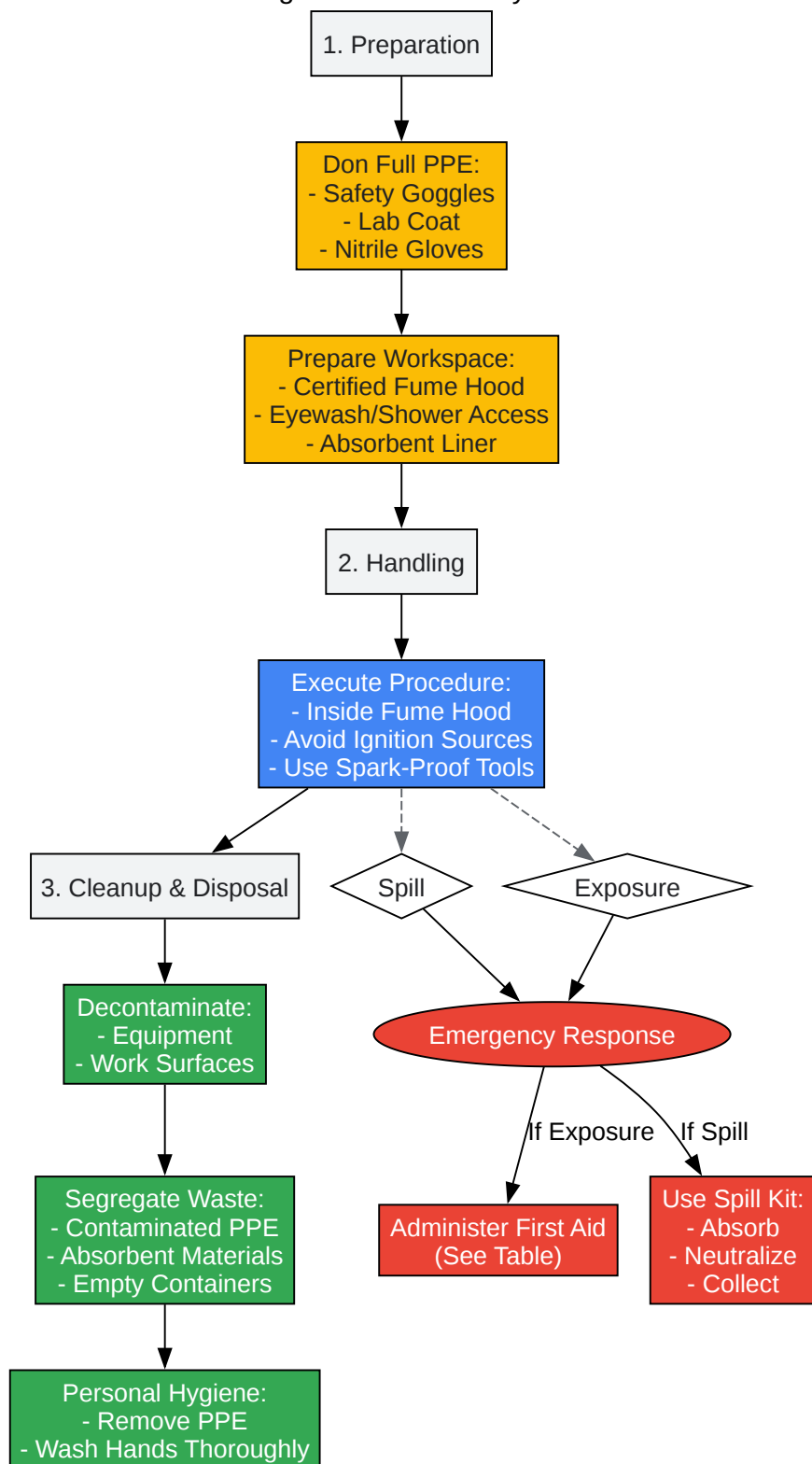
The following table summarizes key quantitative data for **Dihydrobenzofuran**.

Property	Value
Molecular Formula	C ₈ H ₈ O
Molecular Weight	120.15 g/mol [1][7]
Appearance	Clear, very slight yellow oily liquid[1][8]
Boiling Point	188 - 189 °C[1][7][8]
Melting Point	-21 °C[8]
Density	1.065 g/mL at 25 °C[1][7][8]
Flash Point	67 °C (152.6 °F) - closed cup[7][8]
Solubility	Immiscible in water; Soluble in alcohol[1][8]

Experimental Workflow

No specific experimental protocols for the use of **Dihydrobenzofuran** were found in the provided search results. The procedural guidance above outlines the mandatory safety and handling workflow applicable to any laboratory procedure involving this chemical.

Safe Handling Workflow for Dihydrobenzofuran

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dihydrobenzofuran**.

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